

An In-depth Technical Guide to Ethyl 2-mercaptopropionate

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Compound of Interest

Compound Name: *Ethyl 2-mercaptopropionate*

Cat. No.: B7804212

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This technical guide provides a comprehensive overview of **Ethyl 2-mercaptopropionate**, a key compound utilized by researchers, scientists, and professionals in drug development and flavor and fragrance industries. This document outlines its chemical identity, physicochemical properties, and detailed experimental protocols for its synthesis and quantitative analysis.

IUPAC Name and Synonyms

The nomenclature of a chemical compound is critical for its unambiguous identification in research and commerce.

IUPAC Name: ethyl 2-sulfanylpropanoate[[1](#)]

Synonyms:

- **Ethyl 2-mercaptopropionate**[[1](#)]
- Ethyl 2-mercaptopropanoate[[1](#)]
- Propanoic acid, 2-mercato-, ethyl ester[[1](#)]
- 2-Mercaptopropionic Acid Ethyl Ester[[1](#)]
- Ethyl thiolactate
- Ethyl α -mercaptopropionate

Physicochemical Properties

A summary of the key physicochemical properties of **Ethyl 2-mercaptopropionate** is presented in the table below. This data is essential for its handling, storage, and application in various experimental settings.

Property	Value	Reference
Molecular Formula	C5H10O2S	[1]
Molecular Weight	134.20 g/mol	[1]
Appearance	Colorless to pale yellow liquid	
Odor	Sulfurous, fruity	
Density	1.031 g/mL at 25 °C	
Boiling Point	90 °C at 60 mmHg	
Flash Point	58 °C	
Refractive Index	1.447-1.452 at 20°C	[1]
Water Solubility	7947 mg/L at 25 °C (estimated)	[2]
CAS Number	19788-49-9	

Experimental Protocols

Detailed methodologies for the synthesis and quantitative analysis of **Ethyl 2-mercaptopropionate** are provided below. These protocols are designed to be reproducible in a standard laboratory setting.

Synthesis of Ethyl 2-mercaptopropionate via Fischer Esterification

This protocol describes the synthesis of **Ethyl 2-mercaptopropionate** from 2-mercaptopropionic acid and ethanol using an acid catalyst, a classic example of a Fischer esterification.[3][4][5]

Materials:

- 2-mercaptopropionic acid
- Absolute ethanol (200 proof)
- Concentrated sulfuric acid (H_2SO_4)
- Toluene
- Saturated sodium bicarbonate ($NaHCO_3$) solution
- Saturated sodium chloride (brine) solution
- Anhydrous magnesium sulfate ($MgSO_4$) or sodium sulfate (Na_2SO_4)
- Round-bottom flask
- Dean-Stark apparatus
- Reflux condenser
- Heating mantle with a magnetic stirrer
- Separatory funnel
- Rotary evaporator
- Distillation apparatus

Procedure:

- **Reaction Setup:** In a 250 mL round-bottom flask equipped with a magnetic stir bar, add 2-mercaptopropionic acid (0.1 mol). To this, add absolute ethanol (0.3 mol, 3 equivalents) and toluene (50 mL).
- **Catalyst Addition:** While stirring, slowly and carefully add concentrated sulfuric acid (0.5 mL) to the mixture.

- Reflux and Water Removal: Assemble a Dean-Stark apparatus and a reflux condenser on top of the round-bottom flask. Heat the mixture to reflux using a heating mantle. The toluene-water azeotrope will distill, and the water will be collected in the Dean-Stark trap, driving the equilibrium towards the formation of the ester. Continue the reflux until no more water is collected in the trap (typically 3-4 hours).
- Cooling and Quenching: Allow the reaction mixture to cool to room temperature. Carefully transfer the mixture to a separatory funnel.
- Workup:
 - Wash the organic layer with a saturated sodium bicarbonate solution (2 x 50 mL) to neutralize the acidic catalyst and any unreacted carboxylic acid. Be cautious of CO₂ evolution.
 - Wash the organic layer with water (50 mL).
 - Finally, wash the organic layer with brine (50 mL) to remove any remaining water.
- Drying and Solvent Removal: Transfer the organic layer to an Erlenmeyer flask and dry it over anhydrous magnesium sulfate or sodium sulfate. Filter the drying agent and remove the toluene and excess ethanol using a rotary evaporator.
- Purification: The crude product can be purified by fractional distillation under reduced pressure to obtain pure **Ethyl 2-mercaptopropionate**. Collect the fraction boiling at approximately 90 °C at 60 mmHg.

Quantitative Analysis of Ethyl 2-mercaptopropionate by GC-MS

This protocol outlines a method for the quantitative analysis of **Ethyl 2-mercaptopropionate** in a liquid matrix (e.g., a beverage or flavor formulation) using Gas Chromatography-Mass Spectrometry (GC-MS) with Headspace Solid-Phase Microextraction (HS-SPME) for sample preparation.^[6]

Materials and Instrumentation:

- Gas chromatograph coupled to a mass spectrometer (GC-MS)
- HS-SPME autosampler
- SPME fiber (e.g., 65 μ m PDMS/DVB)
- Headspace vials (20 mL) with magnetic crimp caps
- **Ethyl 2-mercaptopropionate** standard
- Internal standard (e.g., ethyl heptanoate)
- Methanol or ethanol (GC grade)
- Sodium chloride

Procedure:

- Standard and Sample Preparation:
 - Stock Standard Solution: Prepare a stock solution of **Ethyl 2-mercaptopropionate** (e.g., 1000 mg/L) in methanol or ethanol.
 - Calibration Standards: Prepare a series of calibration standards by diluting the stock solution in the matrix of interest (or a surrogate matrix) to cover the expected concentration range of the samples.
 - Internal Standard: Add a fixed concentration of the internal standard to all calibration standards and samples.
 - Sample Preparation: Place a known volume of the liquid sample (e.g., 5 mL) into a 20 mL headspace vial. Add sodium chloride (e.g., 1 g) to increase the volatility of the analyte. Seal the vial with a magnetic crimp cap.
- HS-SPME Conditions:
 - Incubation: Incubate the sample vial at a constant temperature (e.g., 60 °C) with agitation for a set time (e.g., 15 minutes) to allow for equilibration of the analyte between the liquid

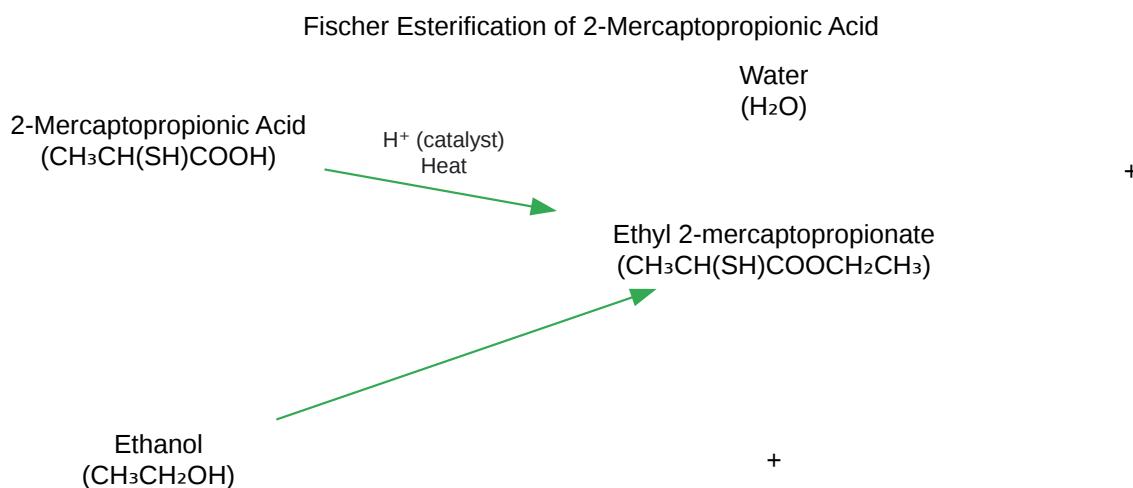
and headspace.

- Extraction: Expose the SPME fiber to the headspace of the vial for a defined period (e.g., 30 minutes) at the same temperature to extract the volatile compounds.
- GC-MS Conditions:
 - Injection: Desorb the extracted analytes from the SPME fiber in the GC inlet at a high temperature (e.g., 250 °C) in splitless mode for a short duration (e.g., 2 minutes).
 - GC Column: Use a suitable capillary column (e.g., DB-5ms, 30 m x 0.25 mm i.d., 0.25 µm film thickness).
 - Oven Temperature Program:
 - Initial temperature: 40 °C, hold for 2 minutes.
 - Ramp to 150 °C at 5 °C/min.
 - Ramp to 250 °C at 20 °C/min, hold for 5 minutes.
 - Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).
 - Mass Spectrometer:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Acquisition Mode: Selected Ion Monitoring (SIM) for quantification or full scan for identification.
 - SIM Ions: Monitor characteristic ions for **Ethyl 2-mercaptopropionate** (e.g., m/z 134, 106, 88, 61) and the internal standard.
- Quantification:
 - Construct a calibration curve by plotting the ratio of the peak area of **Ethyl 2-mercaptopropionate** to the peak area of the internal standard against the concentration of the calibration standards.

- Determine the concentration of **Ethyl 2-mercaptopropionate** in the samples by using the regression equation from the calibration curve.

Mandatory Visualization

The following diagram illustrates the Fischer esterification reaction for the synthesis of **Ethyl 2-mercaptopropionate**.



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